Introduction: The Strategic Importance of 2-Chloro-8-methoxyquinoline-3-carbaldehyde

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Compound of Interest

Compound Name:	*2-Chloro-8-methoxyquinoline-3-carbaldehyde*
CAS No.:	*73568-28-2*
Cat. No.:	*B1601106*

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2-Chloro-8-methoxyquinoline-3-carbaldehyde (CAS Number: 73568-28-2) is a highly functionalized heterocyclic compound that has emerged as a pivotal building block in medicinal chemistry and pharmaceutical research. The quinoline scaffold itself is a core structure in a vast array of biologically active compounds, including the historic antimalarial drug, quinine.[1][2] The specific substitution pattern of this molecule—a reactive chlorine atom at the 2-position, a formyl group at the 3-position, and a methoxy group at the 8-position—provides a versatile platform for the synthesis of diverse and complex molecular architectures.[2][3]

This guide offers a comprehensive overview of **2-Chloro-8-methoxyquinoline-3-carbaldehyde**, from its fundamental properties and synthesis to its chemical reactivity and strategic applications in drug discovery. As a Senior Application Scientist, the focus is not merely on protocols but on the underlying chemical principles and the rationale behind methodological choices, providing a robust framework for its effective utilization in research and development.

Physicochemical and Structural Properties

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The compound presents as a stable, solid material under standard laboratory conditions. Its structural and physical characteristics are foundational to its handling, reactivity, and analytical identification. The quinoline fused-ring system is nearly planar, a feature that influences its interaction with biological targets.[4][5]

Property	Value	Source(s)
CAS Number	73568-28-2	[6]
Molecular Formula	$C_{11}H_8ClNO_2$	[4][6]
Molecular Weight	221.64 g/mol	[6]
Melting Point	190 °C	[6]
Appearance	Solid	
InChI Key	WRXZCLBKDXISQA-UHFFFAOYSA-N	
SMILES	COC1=CC=C2C(C=C(C(=O)Cl)N=C2C1)=O	

Core Synthesis: The Vilsmeier-Haack Reaction

The primary and most efficient route for synthesizing 2-chloro-3-formylquinolines is the Vilsmeier-Haack reaction.[7][8][9] This powerful one-pot cyclization method transforms readily available N-arylacetamides into the desired functionalized quinoline core.[7] The reaction proceeds by forming a potent electrophilic species, the Vilsmeier reagent, which drives the subsequent intramolecular cyclization and formylation.

Mechanism and Rationale

The synthesis can be dissected into two critical stages:

- Formation of the Vilsmeier Reagent: N,N-Dimethylformamide (DMF) acts as a nucleophile, attacking the electrophilic phosphorus atom of phosphorus oxychloride ($POCl_3$). This forms a highly electrophilic chloroiminium salt, the Vilsmeier reagent. This step is typically performed at a low temperature (0-5 °C) to control the exothermic reaction and ensure the stability of the reagent.[8]

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- Electrophilic Aromatic Substitution and Cyclization: The starting material, N-(2-methoxyphenyl)acetamide (also known as N-(2-anisyl)acetamide), reacts with the Vilsmeier reagent. The electron-rich aromatic ring of the acetanilide undergoes a double formylation followed by an intramolecular cyclization. Subsequent elimination and hydrolysis yield the final **2-Chloro-8-methoxyquinoline-3-carbaldehyde** product.[4][7] The electron-donating methoxy group on the starting acetanilide facilitates the electrophilic attack, generally leading to good yields.[7]

Detailed Experimental Protocol

This protocol describes a representative synthesis adapted from established literature procedures.[4][8][9]

Materials:

- N-(2-anisyl)acetamide
- N,N-Dimethylformamide (DMF), anhydrous
- Phosphorus oxychloride ($POCl_3$), freshly distilled
- Crushed ice
- Sodium carbonate solution
- Ethyl acetate
- Petroleum ether

Procedure:

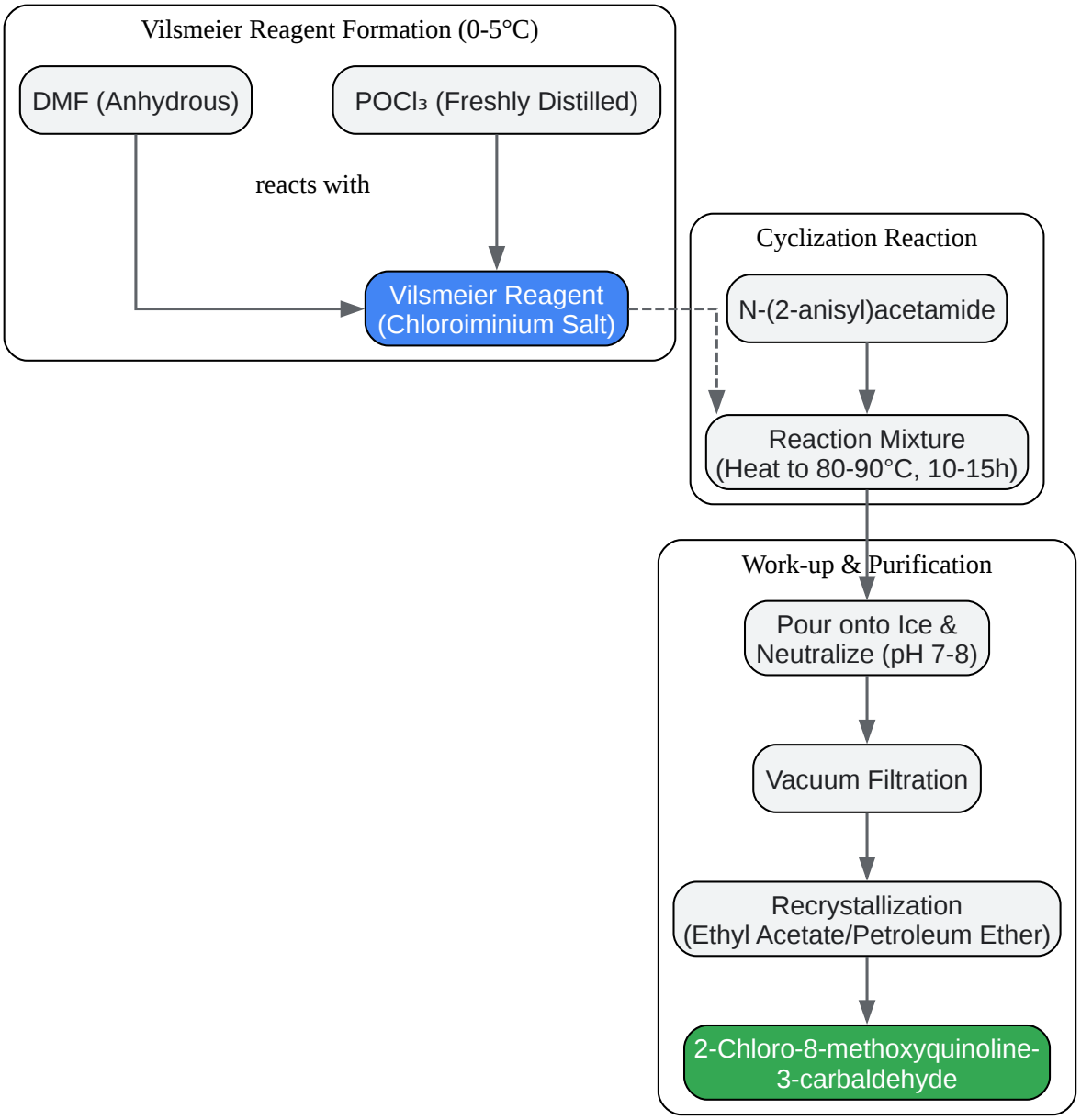
- Vilsmeier Reagent Preparation: In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a calcium chloride guard tube, place anhydrous DMF (3 equivalents). Cool the flask to 0 °C in an ice-salt bath.
- Slow Addition: Add $POCl_3$ (7 equivalents) dropwise to the cooled DMF via the dropping funnel with vigorous stirring. The rate of addition must be controlled to maintain the internal temperature below 5 °C.

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- Reagent Maturation: Once the addition is complete, allow the mixture to stir for an additional 30 minutes at 0-5 °C to ensure the complete formation of the Vilsmeier reagent.
- Substrate Addition: Add N-(2-anisyl)acetamide (1 equivalent) portion-wise to the reaction mixture, ensuring it is well-dispersed.
- Reaction Heating: After the addition of the substrate, remove the ice bath and heat the reaction mixture to 80-90 °C (or 353 K) for 10-15 hours.[4] Monitor the reaction's progress using Thin Layer Chromatography (TLC).
- Work-up: After completion, cool the reaction mixture to room temperature and carefully pour it onto a generous amount of crushed ice with stirring. This hydrolyzes the reaction intermediates and precipitates the crude product.
- Neutralization: Neutralize the acidic mixture by slowly adding a saturated sodium carbonate solution until the pH is approximately 7-8. This is crucial for the complete precipitation of the product.
- Isolation: Collect the precipitated solid by vacuum filtration using a Büchner funnel. Wash the solid thoroughly with cold water to remove any inorganic salts.
- Purification: Dry the crude product. Further purification can be achieved by recrystallization from a suitable solvent system, such as an ethyl acetate/petroleum ether mixture, to yield the pure product as colorless blocks.[4]

Synthesis Workflow Diagram

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Caption: Workflow for the Vilsmeier-Haack synthesis of the target compound.

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Chemical Reactivity and Applications in Drug Discovery

2-Chloro-8-methoxyquinoline-3-carbaldehyde is not typically an end-product but rather a versatile synthetic intermediate.[7] The chloro and formyl groups are orthogonal reactive handles that can be selectively transformed, providing access to a rich library of quinoline derivatives for structure-activity relationship (SAR) studies.[2][10]

Reactions of the Formyl Group (C3-CHO)

The aldehyde functionality is a prime site for condensation reactions. For instance, reaction with various primary amines or hydrazines readily forms Schiff bases (imines) or hydrazones, respectively.[11] These products can be final targets or intermediates for further cyclization reactions.

- Example Application: Condensation with phenylhydrazine can lead to the formation of a Schiff base, which can then undergo intramolecular cyclization to yield fused heterocyclic systems like 1-phenyl-1H-pyrazolo[3,4-b]quinolines.[11] Such scaffolds are of significant interest in the search for new anticancer and antimicrobial agents.

Reactions of the Chloro Group (C2-Cl)

The chlorine atom at the 2-position is susceptible to nucleophilic substitution. This allows for the introduction of a wide variety of functional groups, including:

- Alkoxy and Aryloxy groups: Reaction with alcohols or phenols in the presence of a base.
- Amino groups: Reaction with amines to form 2-aminoquinoline derivatives.
- Thioethers: Reaction with thiols.

These substitutions dramatically alter the electronic and steric properties of the molecule, which is a key strategy in optimizing drug candidates.

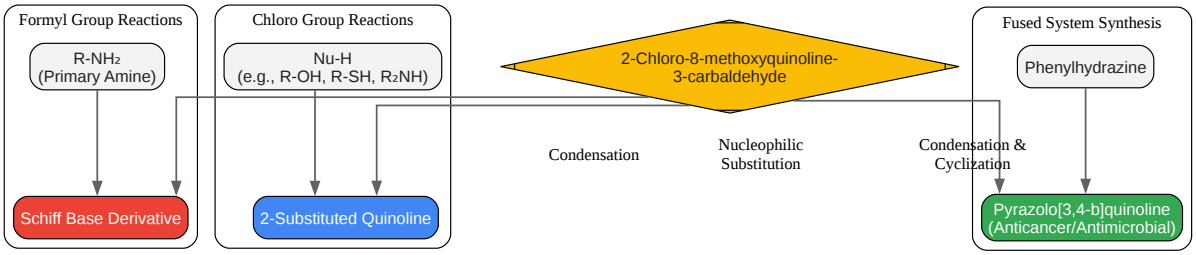
Applications in Medicinal Chemistry

The derivatives synthesized from this core molecule have shown a wide spectrum of biological activities.[12]

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- Antimalarial Agents: The quinoline core is famous for its role in antimalarial drugs. This scaffold is used to develop new compounds active against resistant strains of Plasmodium. [1][13]
- Anticancer and Antimicrobial Agents: Fused quinoline heterocycles are extensively investigated for their potential as anticancer, antibacterial, and antifungal agents.[2][12]
- Pharmacokinetic Modulation: The parent compound itself has been noted for its potential as an absorption enhancer, likely due to its ability to form hydrogen bonds and interact with biological membranes, thereby improving the bioavailability of other drugs.[6]
- Receptor Interaction: There is research interest in its potential interaction with neurotransmitter receptors like the 5-HT3 receptor, which is involved in gastrointestinal function and neurotransmission.[6]

Key Reaction Pathways Diagram



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Caption: Key synthetic pathways originating from the core molecule.

Conclusion

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2-Chloro-8-methoxyquinoline-3-carbaldehyde is more than a mere chemical; it is a strategic tool for innovation in drug discovery. Its efficient synthesis via the Vilsmeier-Haack reaction and the versatile reactivity of its chloro and formyl groups provide researchers with a robust platform to generate novel molecular entities. A thorough understanding of its synthesis, properties, and chemical behavior is essential for any scientist aiming to leverage the power of the quinoline scaffold in the development of next-generation therapeutics.

References

- Vilsmeier-Haack Reaction for Quinoline Synthesis - Benchchem.
- Synthesis, Antimicrobial Activities and Cytogenetic Studies of Newer Diazepino Quinoline Derivatives via Vilsmeier-Haack Reaction. PubMed.
- Vilsmeier-Haack Formylation of 6-Chloroquinoline Derivatives: Application Notes and Protocols - Benchchem. Benchchem.
- **2-Chloro-8-methoxyquinoline-3-carbaldehyde** | 73568-28-2. Biosynth.
- Vilsmeier-Haack reaction: A manifest protocol to synthesise bisquinoline. DUT Open Scholar.
- **2-Chloro-8-methoxyquinoline-3-carbaldehyde**. IUCr.
- Synthesis of new Quinoline derivatives using Vilsmeier-Haack reagent: And its spectral characterizations.
- Recent advances in the chemistry of 2-chloroquinoline-3-carbaldehyde and rel
- Recent advances in the chemistry of 2-chloroquinoline-3-carbaldehyde and rel
- 2-Chloro-7-methoxyquinoline-3-carboxaldehyde. Sigma-Aldrich.
- Evaluation of Novel 2-Chloro Quinoline-3- Carbaldehyde derivatives.
- Designing, Synthesis, and Anticancer Evaluation of Some New Quinoline and Benzothiazole Containing Schiff's Bases. Asian Journal of Green Chemistry.
- 2-Chloro-8-methoxy-quinoline-3-carbaldehyde. PubMed.
- 2-Chloroquinoline-3-carbaldehyde II: Synthesis, Reactions, and Applications.
- **2-Chloro-8-methoxyquinoline-3-carbaldehyde**. PubMed.
- 2-Chloroquinoline-3-carbaldehyde II: Synthesis, Reactions, and Applic
- Recent advances in the chemistry of 2-chloroquinoline-3-carbaldehyde and rel
- Recent advances in the chemistry of 2-chloroquinoline-3-carbaldehyde and rel
- **2-Chloro-8-methoxyquinoline-3-carbaldehyde**. MySkinRecipes.
- 2-Chloroquinoline-3-carbaldehydes: synthesis, reactions and applications.
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Sources

- 1. openscholar.dut.ac.za [openscholar.dut.ac.za]
- 2. Recent advances in the chemistry of 2-chloroquinoline-3-carbaldehyde and related analogs - PMC [pmc.ncbi.nlm.nih.gov]
- 3. newsama.com [newsama.com]
- 4. journals.iucr.org [journals.iucr.org]
- 5. 2-Chloro-8-methoxy-quinoline-3-carbaldehyde - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. biosynth.com [biosynth.com]
- 7. pdf.benchchem.com [pdf.benchchem.com]
- 8. pdf.benchchem.com [pdf.benchchem.com]
- 9. chemijournal.com [chemijournal.com]
- 10. Recent advances in the chemistry of 2-chloroquinoline-3-carbaldehyde and related analogs - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 11. Recent advances in the chemistry of 2-chloroquinoline-3-carbaldehyde and related analogs - RSC Advances (RSC Publishing) DOI:10.1039/C7RA11537G [pubs.rsc.org]
- 12. researchgate.net [researchgate.net]
- 13. 2-Chloro-8-methoxyquinoline-3-carbaldehyde [myskinrecipes.com]

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